

The Discovery and Enduring Utility of Pyridinium Trifluoromethanesulfonate: A Technical Guide

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Compound of Interest

Compound Name: *Pyridinium
trifluoromethanesulfonate*

Cat. No.: *B1631010*

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[City, State] – December 21, 2025 – **Pyridinium trifluoromethanesulfonate**, a versatile and powerful reagent in organic synthesis, is the subject of a new in-depth technical guide. This whitepaper explores the history, synthesis, and diverse applications of this important pyridinium salt, offering valuable insights for researchers, scientists, and professionals in drug development.

Introduction: The Advent of a Powerful Brønsted Acid Catalyst

Pyridinium trifluoromethanesulfonate, often abbreviated as Py-OTf, is a salt formed from the protonation of pyridine with trifluoromethanesulfonic acid (triflic acid). Its emergence as a significant tool in organic chemistry is intrinsically linked to the development and popularization of triflic acid as a superacid. While a singular "discovery" of this simple acid-base adduct is not pinpointed to a specific publication, its preparation is a logical and fundamental reaction. The real historical significance lies in the subsequent exploration of its utility as a mild, yet effective, Brønsted acid catalyst in a multitude of organic transformations.

The compound's stability, ease of handling compared to strong mineral acids, and its solubility in various organic solvents have contributed to its widespread adoption in synthetic chemistry.

This guide delves into the foundational synthesis of **Pyridinium trifluoromethanesulfonate** and traces the evolution of its applications, from early uses to its current role in complex molecule synthesis.

Synthesis and Physicochemical Properties

The preparation of **Pyridinium trifluoromethanesulfonate** is a straightforward acid-base neutralization reaction. The lone pair of electrons on the nitrogen atom of the pyridine ring readily accepts a proton from the highly acidic trifluoromethanesulfonic acid.

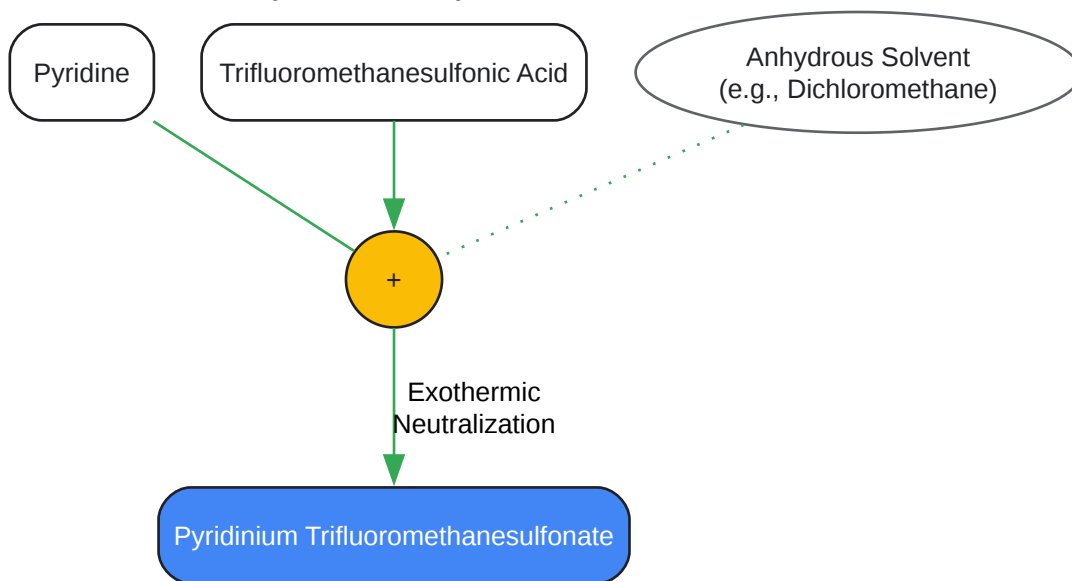
A general and efficient method for its synthesis involves the direct reaction of pyridine with trifluoromethanesulfonic acid in an appropriate solvent. This reaction is typically exothermic and proceeds to completion, yielding the salt in high purity after crystallization.

Physicochemical Data for **Pyridinium Trifluoromethanesulfonate**

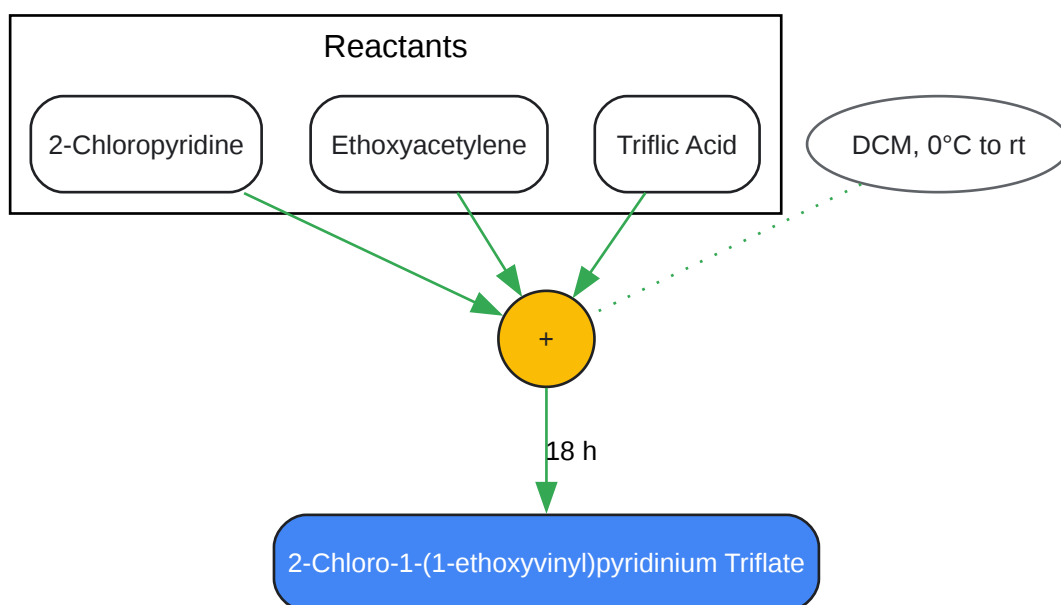
Property	Value	Reference
CAS Number	52193-54-1	[1][2]
Molecular Formula	C ₆ H ₆ F ₃ NO ₃ S	[2]
Molecular Weight	229.18 g/mol	[2]
Melting Point	221-223 °C	[1][3][4]
Appearance	White to off-white solid	
Solubility	Soluble in water and polar organic solvents.	[1][4]

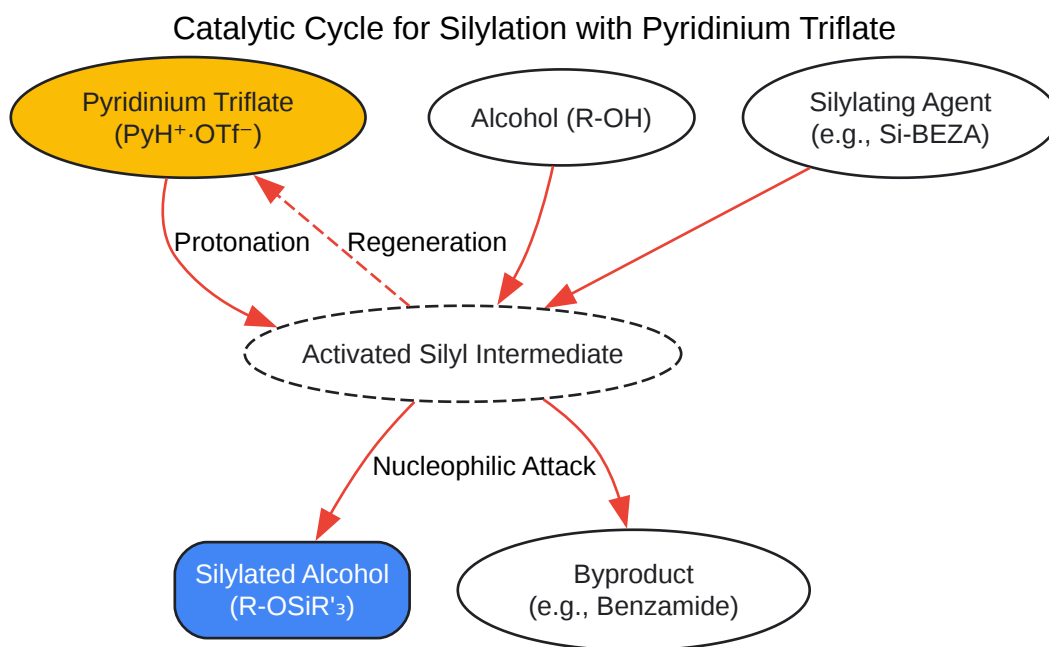
Synthesis of **Pyridinium Trifluoromethanesulfonate**

General Synthesis of Pyridinium Trifluoromethanesulfonate



Synthesis of a Substituted Pyridinium Triflate





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References

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